

In Vitro Activity of Ceftriaxone Against Gram-Positive Bacteria: A Technical Guide

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Compound of Interest

Compound Name: Ceftriaxone sodium salt

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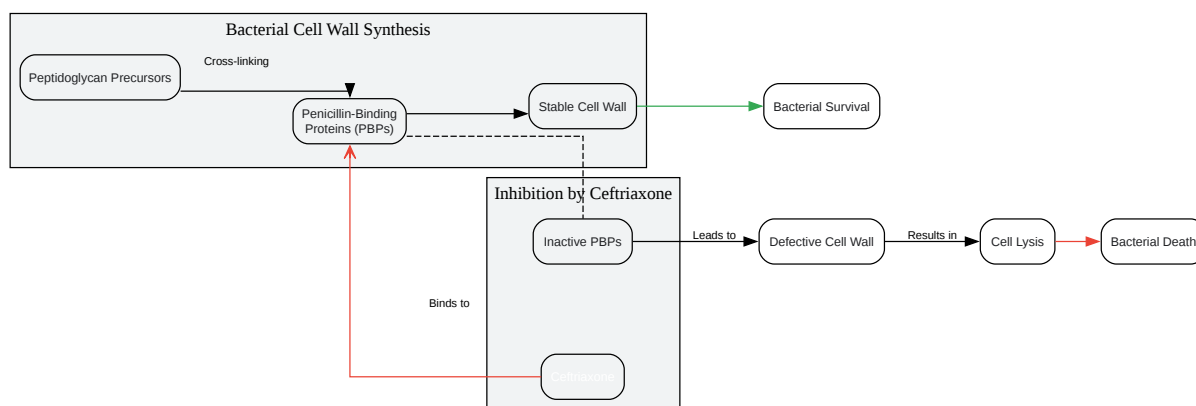
For Researchers, Scientists, and Drug Development Professionals

Introduction

Ceftriaxone is a third-generation cephalosporin antibiotic with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria.^{[1][2]} Its clinical efficacy is rooted in its ability to disrupt the synthesis of the bacterial cell wall, leading to cell death.^{[1][3][4][5]} This technical guide provides an in-depth overview of the in vitro activity of ceftriaxone against clinically relevant Gram-positive bacteria, detailing its mechanism of action, summarizing key susceptibility data, and outlining the experimental protocols used to determine its potency.

Mechanism of Action

Ceftriaxone exerts its bactericidal effect by inhibiting the final step of peptidoglycan synthesis in the bacterial cell wall.^{[1][3][5]} As a beta-lactam antibiotic, its structure mimics the D-alanyl-D-alanine moiety of the peptidoglycan precursor.^[1] This allows ceftriaxone to bind to and inactivate penicillin-binding proteins (PBPs), which are bacterial enzymes responsible for cross-linking the peptidoglycan chains.^{[1][3][5]} The inhibition of these enzymes leads to the formation of a defective cell wall, rendering the bacterium susceptible to osmotic lysis and eventual death.^{[1][5]}



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Figure 1. Mechanism of action of Ceftriaxone.

In Vitro Activity of Ceftriaxone against Gram-positive Bacteria

The in vitro activity of ceftriaxone is commonly quantified by the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of an antibiotic that prevents visible growth of a bacterium. The following tables summarize the MIC data for ceftriaxone against key Gram-positive pathogens.

Staphylococcus aureus

Ceftriaxone generally demonstrates good activity against methicillin-susceptible *Staphylococcus aureus* (MSSA). However, it is not effective against methicillin-resistant *Staphylococcus aureus* (MRSA).^[6]

Strain	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference
MSSA	1 - 8	4	8	[6] [7] [8]
MRSA	32	-	-	[6]

Streptococcus pneumoniae

Ceftriaxone is highly active against *Streptococcus pneumoniae*, although decreased susceptibility has been observed in some serotypes.[\[9\]](#)

Strain	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference
<i>S. pneumoniae</i> (overall)	≤0.016 - 4	≤0.06 - 0.25	1 - 2	[9] [10] [11]
Penicillin-susceptible	-	-	-	-
Penicillin-intermediate	-	-	0.5 - 1	[12]
Penicillin-resistant	-	-	1 - 2	[12]

Streptococcus pyogenes

Streptococcus pyogenes (Group A *Streptococcus*) is highly susceptible to ceftriaxone.

Strain	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference
<i>S. pyogenes</i>	-	-	0.03	[13]

Enterococcus faecalis

Enterococcus faecalis is intrinsically less susceptible to ceftriaxone. However, synergy can be observed when combined with other agents like ampicillin.[14][15]

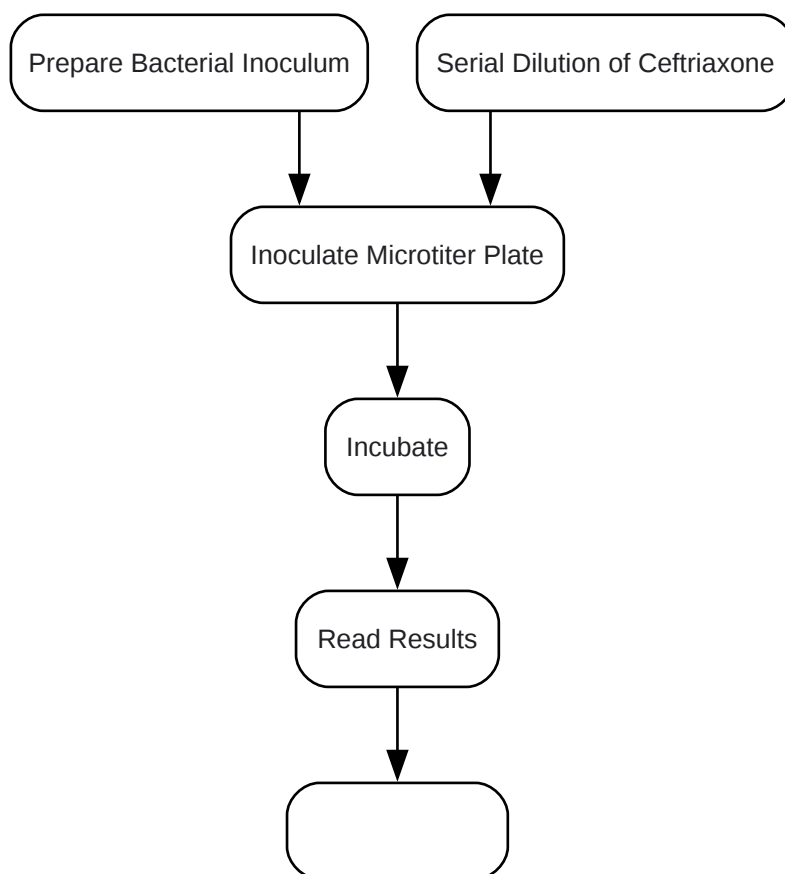
Strain	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference
<i>E. faecalis</i>	1 to >1024	-	-	[14]

Experimental Protocols

The determination of MIC values is performed using standardized methods, primarily those established by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Broth Microdilution Method

This is a standard laboratory method for determining the MIC of an antimicrobial agent.



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Figure 2. Workflow for Broth Microdilution MIC Testing.

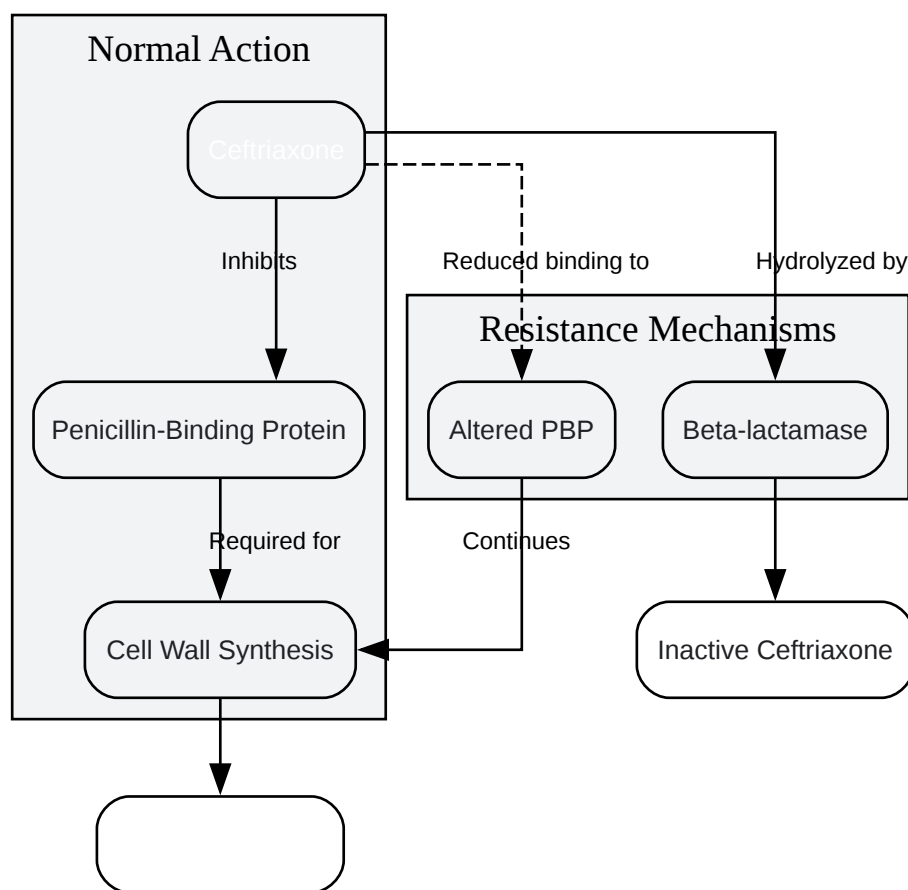
Detailed Methodology:

- **Bacterial Isolate Preparation:** A pure culture of the test organism is grown on an appropriate agar medium. Several colonies are used to inoculate a broth medium, which is then incubated to achieve a specific turbidity, corresponding to a standardized bacterial concentration (e.g., 0.5 McFarland standard).
- **Antimicrobial Agent Preparation:** A stock solution of ceftriaxone is prepared and serially diluted in cation-adjusted Mueller-Hinton broth to obtain a range of concentrations.
- **Inoculation:** A standardized volume of the bacterial suspension is added to each well of a microtiter plate containing the different concentrations of ceftriaxone. A growth control well (no antibiotic) and a sterility control well (no bacteria) are also included.
- **Incubation:** The microtiter plate is incubated at a specified temperature (e.g., 35°C) for a defined period (e.g., 16-20 hours).
- **Result Interpretation:** The MIC is determined as the lowest concentration of ceftriaxone that completely inhibits visible growth of the bacterium.

Resistance Mechanisms

Bacterial resistance to ceftriaxone can emerge through several mechanisms, primarily:

- **Alteration of Penicillin-Binding Proteins (PBPs):** Mutations in the genes encoding PBPs can reduce the binding affinity of ceftriaxone to its target, thereby decreasing its efficacy.^[16] This is a significant mechanism of resistance in many Gram-positive bacteria.
- **Production of Beta-Lactamases:** Some bacteria produce enzymes called beta-lactamases that can hydrolyze the beta-lactam ring of ceftriaxone, inactivating the antibiotic.^[16]



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Figure 3. Mechanisms of Resistance to Ceftriaxone.

Conclusion

Ceftriaxone remains a potent antimicrobial agent against a variety of Gram-positive bacteria, particularly *Streptococcus pneumoniae* and methicillin-susceptible *Staphylococcus aureus*. Its efficacy is directly linked to its ability to inhibit bacterial cell wall synthesis. However, the emergence of resistance, primarily through alterations in penicillin-binding proteins and the production of beta-lactamases, necessitates ongoing surveillance of its *in vitro* activity. Standardized susceptibility testing methodologies, such as broth microdilution, are crucial for guiding appropriate clinical use and for monitoring resistance trends.

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